

Personal protective equipment for handling Methyl 4-(Dimethylamino)benzoate-D4

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Compound of Interest

Compound Name:	Methyl 4-(Dimethylamino)benzoate-D4
Cat. No.:	B13445417

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Essential Safety and Handling Guide for Methyl 4-(Dimethylamino)benzoate-D4

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Methyl 4-(Dimethylamino)benzoate-D4** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and maintain laboratory integrity.

Hazard Identification and Immediate Precautions

Methyl 4-(Dimethylamino)benzoate-D4 and its non-deuterated counterpart are associated with several hazards. Immediate precautions are necessary to mitigate risks.

- Primary Hazards: Causes skin irritation and serious eye irritation. May cause respiratory irritation.
- Potential Hazards: Similar compounds can be harmful if swallowed and may pose a risk to fertility or an unborn child.
- First Aid:
 - Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention.

- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing.
- Inhalation: Move the person to fresh air. If breathing is difficult, provide artificial respiration and seek medical attention.
- Ingestion: Do NOT induce vomiting. Clean the mouth with water and seek immediate medical attention.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Methyl 4-(Dimethylamino)benzoate-D4** to prevent exposure.

Protection Type	Specification	Standard
Eye/Face Protection	Chemical safety goggles or face shield.	OSHA 29 CFR 1910.133 or European Standard EN166. [1]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Lab coat or other protective clothing to prevent skin exposure. [2]	
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if ventilation is inadequate or if dust is generated. [1] [2]	

Operational and Handling Protocol

Adherence to a strict operational protocol is crucial for safety and to maintain the integrity of the experiment.

Step 1: Preparation

- Ensure the work area is a well-ventilated chemical fume hood.[\[2\]](#)

- Verify that an eyewash station and safety shower are readily accessible.[\[2\]](#)
- Assemble all necessary equipment and reagents before handling the compound.
- Don all required PPE as specified in the table above.

Step 2: Handling the Compound

- Avoid direct contact with the skin, eyes, and clothing.
- Do not breathe in dust, fumes, gas, mist, vapors, or spray.
- Weigh and transfer the compound within the chemical fume hood to minimize exposure.
- Keep the container tightly closed when not in use.

Step 3: Storage

- Store in a cool, dry, and well-ventilated area.
- Keep the container tightly closed to prevent contamination and degradation.
- Store away from incompatible materials such as strong oxidizing agents, acids, and bases.

Spill and Emergency Procedures

In the event of a spill or accidental exposure, follow these emergency procedures.

- Small Spills:
 - Ensure the area is well-ventilated.
 - Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand).
 - Collect the absorbed material into a suitable container for disposal.
- Large Spills:
 - Evacuate the area immediately.

- Alert laboratory personnel and the safety officer.
- Prevent the spill from entering drains.
- Follow institutional emergency response protocols.

Disposal Plan

Proper disposal of **Methyl 4-(Dimethylamino)benzoate-D4** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Characterization: The waste is considered chemical waste.
- Container Disposal: Do not reuse empty containers. Dispose of them in accordance with approved waste disposal practices.
- Disposal Method: All waste materials should be disposed of through a licensed waste disposal company. Follow all local, state, and federal regulations for chemical waste disposal.

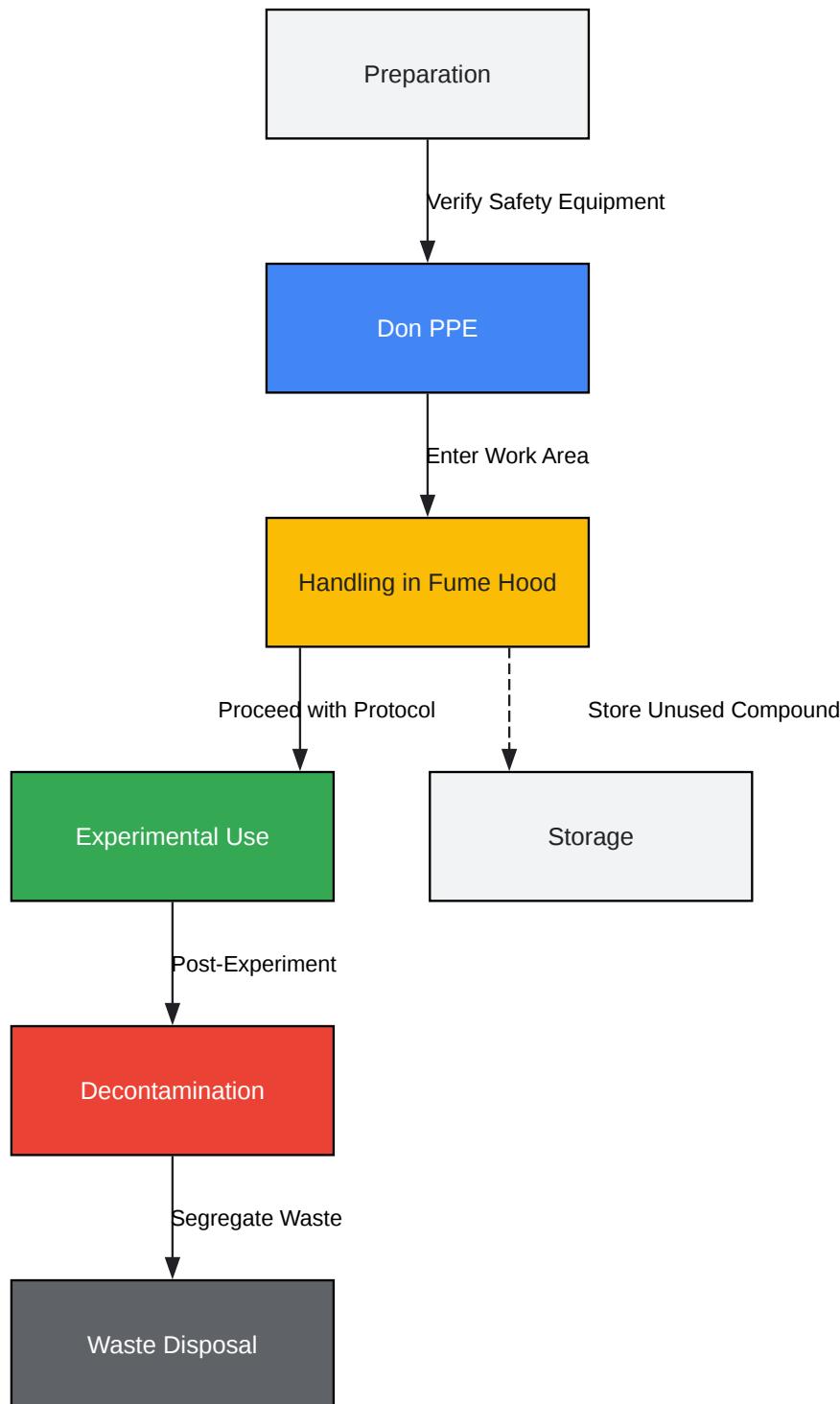
Quantitative Data Summary

The following table summarizes key quantitative data for the non-deuterated form, Methyl 4-(Dimethylamino)benzoate. This data is provided as a reference, and slight variations may exist for the deuterated compound.

Property	Value	Source
Molecular Formula	C10H13NO2	PubChem
Molecular Weight	179.22 g/mol	PubChem
Melting Point	62 - 65 °C	Fisher Scientific
Appearance	Off-white solid	Fisher Scientific

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling **Methyl 4-(Dimethylamino)benzoate-D4** safely.



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Caption: Workflow for the safe handling of **Methyl 4-(Dimethylamino)benzoate-D4**.

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References

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